

An In-depth Technical Guide to the Chemical Properties of Ecgonine Ethyl Ester

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Compound of Interest

Compound Name: *Ecgonine Ethyl Ester*

Cat. No.: *B1258114*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ecgonine ethyl ester is a significant metabolite formed in the body when cocaine and ethanol are consumed concurrently.[1] Its presence in biological samples serves as a key biomarker for the simultaneous use of these two substances.[1] This technical guide provides a comprehensive overview of the chemical properties of **ecgonine ethyl ester**, including its physicochemical characteristics, synthesis, and analytical determination. The information is intended to support researchers, scientists, and drug development professionals in their work with this compound.

Physicochemical Properties

A summary of the known and predicted physicochemical properties of **ecgonine ethyl ester** is presented in Table 1. While experimental data for some properties are limited, computational predictions provide valuable estimates.

Table 1: Physicochemical Properties of **Ecgonine Ethyl Ester**

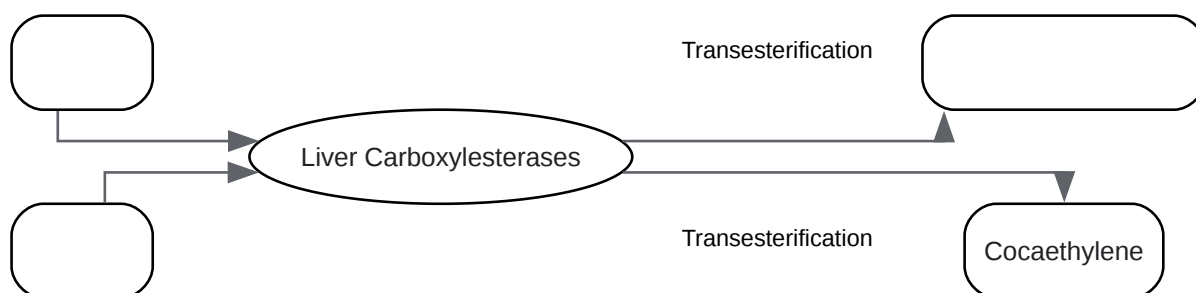
Property	Value	Source
Molecular Formula	C ₁₁ H ₁₉ NO ₃	[1][2][3][4]
Molecular Weight	213.27 g/mol	[1][2][4]
IUPAC Name	ethyl (1R,2R,3S,5S)-3-hydroxy-8-methyl-8-azabicyclo[3.2.1]octane-2-carboxylate	[1][4]
CAS Number	70939-97-8	[1][3][4]
Canonical SMILES	CCOC(=O)C1C2CCC(N2C)CC1O	[1]
Melting Point	No experimentally determined data available.[1]	
Boiling Point	320.8 ± 37.0 °C (Predicted)	[1][5]
Density	1.152 ± 0.06 g/cm ³ (Predicted)	[1][5]
pKa	14.17 ± 0.40 (Predicted)	
XLogP3	1.2 (Computed)	[1][2][4]
Water Solubility	log10WS: -1.01 (Calculated)	[6]
Solubility in Organic Solvents	Slightly soluble in chloroform, ethyl acetate, and methanol.[1] [5] Compatible with acetonitrile.[1]	
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	4	[1]

Synthesis and Metabolism

Ecgonine ethyl ester is primarily formed in the liver via a transesterification reaction from cocaine in the presence of ethanol. It can also be synthesized in a laboratory setting.

Metabolic Pathway

The metabolic formation of **ecgonine ethyl ester** is a critical indicator of co-ingestion of cocaine and ethanol. This process occurs alongside the formation of another active metabolite, cocaethylene.

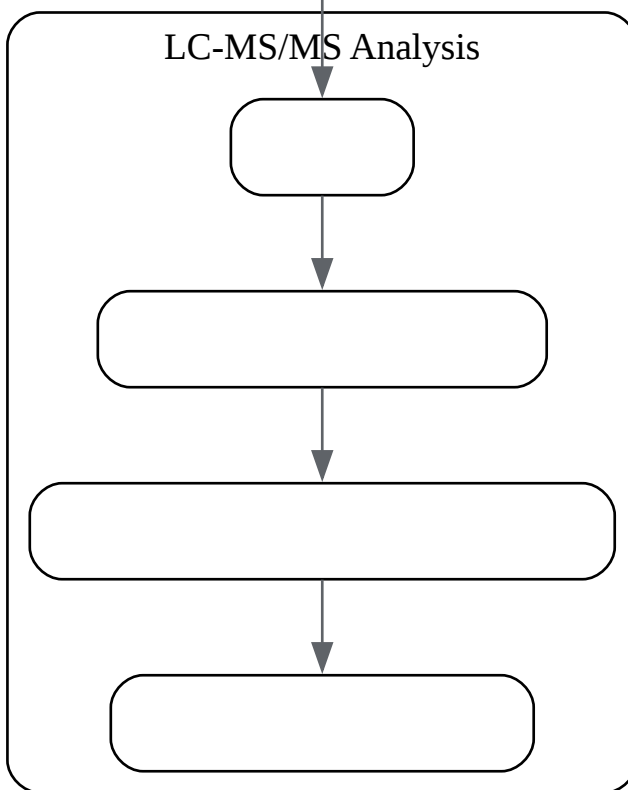
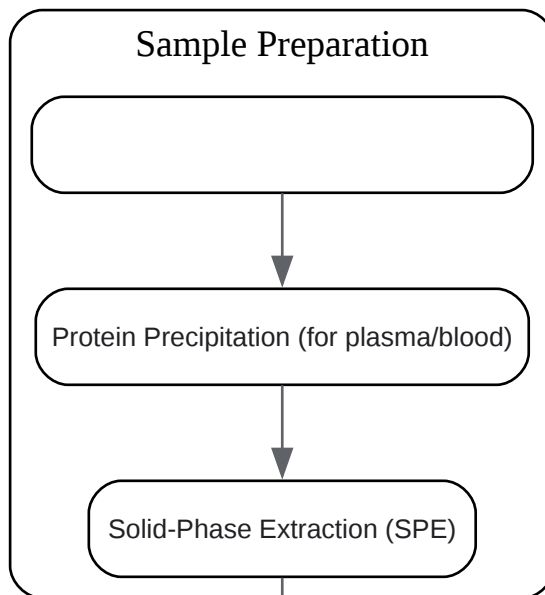
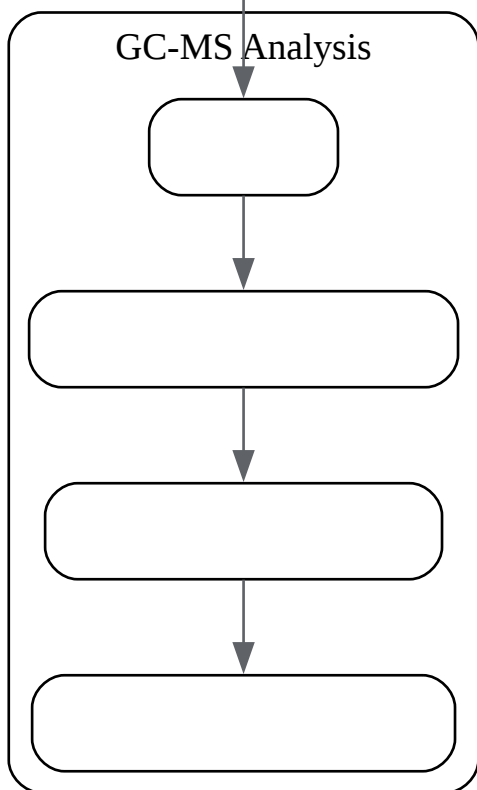
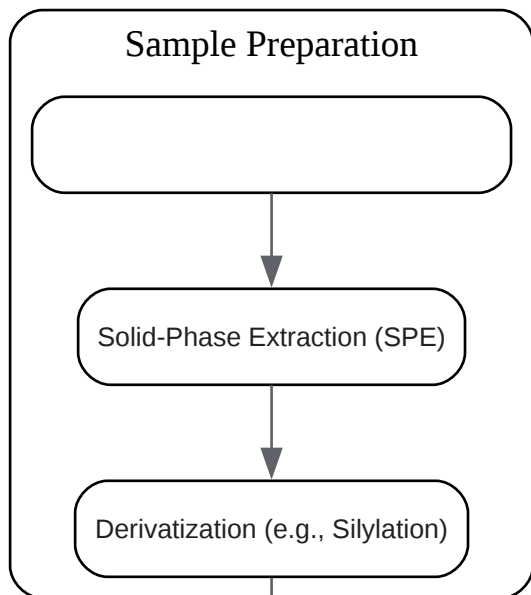
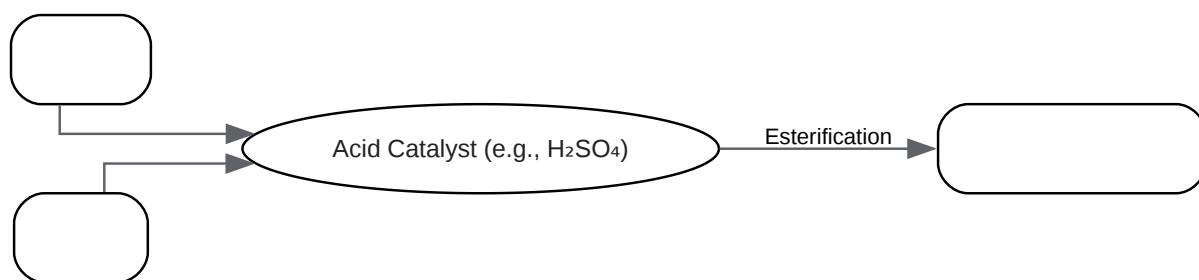


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Caption: Metabolic formation of **ecgonine ethyl ester** from cocaine and ethanol.

Laboratory Synthesis

The synthesis of **ecgonine ethyl ester** can be achieved through the esterification of ecgonine with ethanol in the presence of an acid catalyst.



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